

# Validating the efficacy of Utreglutide in independently replicated studies

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## Compound of Interest

Compound Name: *Utreglutide*

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## Utreglutide: A Comparative Analysis of a Novel GLP-1 Receptor Agonist

An Objective Guide for Researchers and Drug Development Professionals

### Introduction

**Utreglutide** (also known as GL0034) is an investigational, long-acting glucagon-like peptide-1 (GLP-1) receptor agonist currently under development by Sun Pharmaceutical Industries Ltd. for the treatment of type 2 diabetes and obesity. As a GLP-1 receptor agonist, **Utreglutide** is designed to mimic the effects of the endogenous incretin hormone GLP-1, thereby stimulating glucose-dependent insulin secretion, suppressing glucagon release, slowing gastric emptying, and promoting satiety.<sup>[1]</sup>

This guide provides a comparative analysis of **Utreglutide** based on available data from early-stage clinical trials. It is important to note that, as of the current date, all available efficacy and safety data for **Utreglutide** originate from studies sponsored by the manufacturer. No independently replicated studies have been published in the peer-reviewed literature. Therefore, the findings presented herein should be considered preliminary. For a robust

comparison, this guide benchmarks **Utregrlutide** against two established and widely studied GLP-1 receptor agonists: semaglutide and liraglutide.

## Comparative Efficacy and Safety

The following tables summarize the available quantitative data from clinical trials of **Utregrlutide** and its comparators, semaglutide and liraglutide.

Table 1: Comparison of Efficacy in Weight Management

| Drug (Trial)                                 | Patient Population                                               | Treatment Duration | Mean Change in Body Weight             | Proportion of Patients Achieving ≥5% Weight Loss |
|----------------------------------------------|------------------------------------------------------------------|--------------------|----------------------------------------|--------------------------------------------------|
| Utregrlutide (Phase 1)                       | Obese adults                                                     | 4 weeks            | -4.6 kg (in cohort 2)[2]               | Not Reported                                     |
| Semaglutide (STEP 1)                         | Adults with BMI ≥30, or ≥27 with comorbidities, without diabetes | 68 weeks           | -14.9% (vs. -2.4% with placebo)[3]     | 86.4% (vs. 31.5% with placebo)[3]                |
| Liraglutide (SCALE Obesity and Pre-diabetes) | Adults with BMI ≥30, or ≥27 with comorbidities, without diabetes | 56 weeks           | -8.4 kg (vs. -2.8 kg with placebo) [4] | 63.2% (vs. 27.1% with placebo)                   |

Table 2: Comparison of Efficacy in Type 2 Diabetes

| Drug (Trial)                 | Patient Population                                        | Treatment Duration | Mean Change in HbA1c                    |
|------------------------------|-----------------------------------------------------------|--------------------|-----------------------------------------|
| Utreqlutide (Phase 2)        | Adults with Type 2 Diabetes on metformin or diet/exercise | 16 weeks           | Data not yet publicly available         |
| Semaglutide (STEP 2)         | Adults with Type 2 Diabetes and BMI ≥27                   | 68 weeks           | -1.6% (2.4 mg dose) vs. -0.4% (placebo) |
| Liraglutide (SCALE Diabetes) | Adults with Type 2 Diabetes and BMI ≥27                   | 56 weeks           | -1.3% (3.0 mg dose) vs. -0.3% (placebo) |

Table 3: Overview of Common Adverse Events

| Drug        | Common Adverse Events (as reported in clinical trials)                                                       |
|-------------|--------------------------------------------------------------------------------------------------------------|
| Utreqlutide | Gastrointestinal events (nausea, vomiting, diarrhea)                                                         |
| Semaglutide | Gastrointestinal events (nausea, diarrhea, vomiting, constipation), generally mild to moderate and transient |
| Liraglutide | Gastrointestinal events (nausea, diarrhea, constipation, vomiting), generally transient                      |

## Experimental Protocols

This section provides a detailed overview of the methodologies employed in the key clinical trials cited in this guide.

### Utreqlutide (Phase 2 Study for Type 2 Diabetes)

- Study Design: A randomized, double-blind, placebo-controlled, parallel-group study.

- **Patient Population:** Adults aged 18-70 years with a diagnosis of type 2 diabetes for at least 6 months, an HbA1c between 6.5% and 8.5%, and a BMI between 28 and 50 kg/m<sup>2</sup>. Participants were either managing their diabetes with diet and exercise alone or with a stable dose of metformin.
- **Intervention:** Once-weekly subcutaneous injection of **Utregrlutide** or placebo for 16 weeks. The study is designed to test different dosing schedules.
- **Primary Outcome Measures:** Safety and tolerability, with a focus on gastrointestinal side effects.
- **Secondary Outcome Measures:** Changes in blood sugar control, body weight, waist circumference, and cholesterol levels.
- **Key Exclusion Criteria:** Type 1 diabetes, pregnancy or breastfeeding, history of pancreatitis, or very high triglyceride levels.

## Semaglutide (STEP 1 Trial)

- **Study Design:** A randomized, double-blind, placebo-controlled, multicenter phase 3 trial.
- **Patient Population:** 1961 adults with a BMI of 30 or greater, or 27 or greater with at least one weight-related coexisting condition, who did not have diabetes.
- **Intervention:** Once-weekly subcutaneous injections of semaglutide 2.4 mg or placebo for 68 weeks, in addition to lifestyle intervention.
- **Primary Outcome Measures:** Percentage change in body weight and weight reduction of at least 5%.
- **Key Exclusion Criteria:** Diabetes, a history of chronic or acute pancreatitis, and previous surgical obesity treatment.

## Liraglutide (SCALE Obesity and Pre-diabetes Trial)

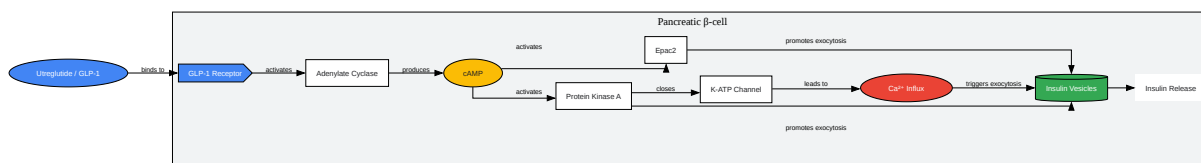
- **Study Design:** A 56-week, double-blind, placebo-controlled phase 3 trial.

- Patient Population: 3731 patients without type 2 diabetes who had a BMI of at least 30, or a BMI of at least 27 if they had treated or untreated dyslipidemia or hypertension.
- Intervention: Once-daily subcutaneous injections of liraglutide 3.0 mg or placebo, with both groups receiving counseling on lifestyle modification.
- Primary Outcome Measures: Change in body weight.
- Key Exclusion Criteria: Type 1 or 2 diabetes, use of medications causing significant weight change, previous bariatric surgery, and a history of pancreatitis or major depressive disorder.

## Signaling Pathways and Experimental Workflows

### GLP-1 Receptor Signaling Pathway

The following diagram illustrates the signaling pathway activated by GLP-1 receptor agonists like **Utregrlutide**.

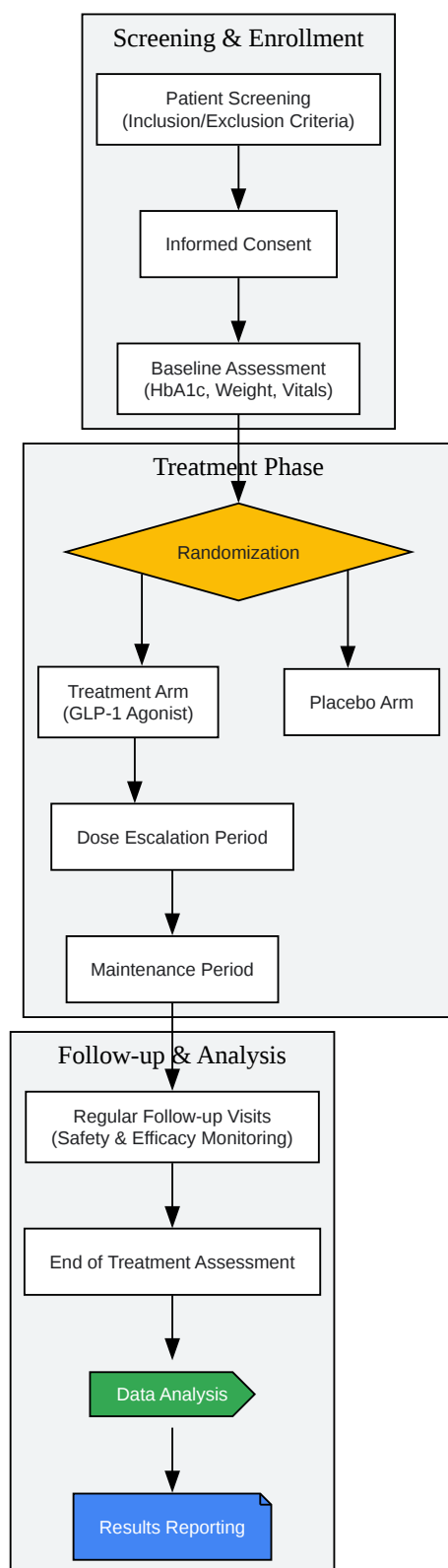


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Caption: GLP-1 receptor signaling pathway in pancreatic  $\beta$ -cells.

## Experimental Workflow for a Phase 2/3 GLP-1 Agonist Clinical Trial

The diagram below outlines a typical workflow for a clinical trial evaluating a GLP-1 receptor agonist.



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Caption: A typical experimental workflow for a GLP-1 agonist clinical trial.

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